

Paxilline stability and storage conditions.

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Compound of Interest

Compound Name: Paxiphylline D

Cat. No.: B8261154

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Paxilline Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability, storage, and effective use of paxilline in experimental settings. Below you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and visualizations to support your research.

Summary of Quantitative Data

Paxilline's stability and solubility are critical for obtaining reproducible experimental results. The following tables summarize key quantitative data for paxilline.

Table 1: Paxilline Stability and Storage

| Parameter | Condition | Duration | Notes |
|------------------------------------|------------------|---|---|
| Solid Compound Stability | -20°C | ≥ 4 years | Store in a desiccated environment. |
| DMSO Stock Solution Stability | -20°C | Up to 1 year | Aliquot to avoid repeated freeze-thaw cycles. [1] [2] |
| -80°C | Up to 2 years | Recommended for longer-term storage. [1] [2] [3] | |
| Aqueous Working Solution Stability | Room Temperature | Not recommended for more than one day | Prepare fresh daily from DMSO stock. [2] [4] |

Table 2: Paxilline Solubility

| Solvent | Solubility | Molar Equivalent (mM) | Notes |
|---------------------------|----------------|-----------------------|---|
| Dimethyl Sulfoxide (DMSO) | ~30 - 80 mg/mL | ~68.87 - 183.67 | Sonication may be required for higher concentrations. [4] |
| Ethanol | ~10 mg/mL | ~22.96 | |
| Dimethylformamide (DMF) | ~30 mg/mL | ~68.87 | |
| 1:3 DMSO:PBS (pH 7.2) | ~0.25 mg/mL | ~0.57 | Prepared by diluting a DMSO stock solution. [4] |

Frequently Asked Questions (FAQs)

This section addresses common questions regarding the handling and storage of paxilline.

Q1: What is the best solvent for preparing paxilline stock solutions?

High-purity, anhydrous dimethyl sulfoxide (DMSO) is the recommended solvent for preparing concentrated stock solutions of paxilline due to its high solubilizing capacity.[\[1\]](#)[\[4\]](#)

Q2: What are the optimal storage conditions for paxilline?

For long-term storage, solid paxilline should be stored at -20°C in a desiccated environment.[\[1\]](#) DMSO stock solutions are stable for up to one year at -20°C and up to two years at -80°C.[\[1\]](#)[\[2\]](#) [\[3\]](#) To prevent degradation, it is crucial to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[\[1\]](#)

Q3: How stable is paxilline in aqueous solutions?

Paxilline has limited solubility and stability in aqueous buffers.[\[2\]](#)[\[4\]](#) It is strongly recommended to prepare fresh working solutions from a DMSO stock on the day of the experiment and use them within a few hours to avoid precipitation and potential degradation.[\[2\]](#)[\[5\]](#)

Q4: What is the impact of DMSO quality on paxilline stability?

The use of high-purity, anhydrous DMSO is critical. DMSO is hygroscopic and can absorb moisture from the air, which can accelerate the degradation of dissolved compounds.[\[2\]](#)

Q5: Are there known off-target effects of paxilline?

Yes, the most well-documented off-target effect of paxilline is the inhibition of the sarco/endoplasmic reticulum Ca^{2+} -ATPase (SERCA) pump, which typically occurs at micromolar concentrations.[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) This can lead to changes in intracellular calcium levels unrelated to BK channel inhibition.

Troubleshooting Guides

This section provides solutions to common problems encountered during experiments with paxilline.

Issue 1: Inconsistent or weaker-than-expected block of BK channels.

- Possible Cause: High open probability (P_o) of BK channels. Paxilline is a state-dependent blocker that binds with higher affinity to the closed state of the channel.[\[9\]](#)[\[10\]](#)[\[11\]](#) Conditions

that increase the open probability, such as membrane depolarization or high intracellular calcium, will reduce the inhibitory effect of paxilline.[12]

- Solution:

- Review your experimental conditions. If possible, modify the holding potential or intracellular calcium concentration to favor the closed state of the BK channels during paxilline application.
- Ensure you are using an appropriate concentration of paxilline for your specific experimental conditions. The IC₅₀ of paxilline can range from ~10 nM when channels are predominantly closed to ~10 μM when they are maximally open.[10][11]

- Possible Cause: Degraded paxilline solution.

- Solution:

- Always prepare fresh working solutions of paxilline from a properly stored DMSO stock on the day of the experiment.[2]
- Ensure your DMSO stock has been stored correctly at -20°C or -80°C in small aliquots to avoid freeze-thaw cycles.[1][2]

Issue 2: Observing changes in intracellular calcium that are inconsistent with BK channel blockade.

- Possible Cause: Off-target inhibition of SERCA pumps. At concentrations typically above 1 μM, paxilline can inhibit SERCA pumps, leading to an increase in cytosolic calcium and depletion of ER calcium stores.[6]

- Solution:

- Dose-Response Analysis: Perform your experiment with a range of paxilline concentrations. On-target BK channel inhibition occurs at low nanomolar concentrations, while SERCA inhibition is more prominent at micromolar concentrations. [6]

- Use a Positive Control: Use a known SERCA inhibitor, such as thapsigargin, as a positive control to see if it mimics the effects observed with higher concentrations of paxilline.[13]
- Alternative BK Channel Blocker: Compare the effects of paxilline with a different BK channel blocker, like iberiotoxin, which is not membrane-permeable and will not affect intracellular targets like SERCA.[6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Paxilline Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of paxilline in DMSO.

Materials:

- Paxilline (solid)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, low-retention microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Safety Precautions: Paxilline is a mycotoxin and should be handled with appropriate personal protective equipment (PPE), including gloves, a lab coat, and eye protection, in a well-ventilated area or a chemical fume hood.[14]
- Calculation: The molecular weight of paxilline is 435.56 g/mol . To prepare 1 mL of a 10 mM stock solution, weigh out 4.356 mg of solid paxilline.
- Dissolution:
 - Carefully weigh the paxilline and place it in a sterile microcentrifuge tube.

- Add 1 mL of anhydrous DMSO.
- Vortex the tube thoroughly until the solid is completely dissolved. If necessary, sonicate for 5-10 minutes to aid dissolution.[\[4\]](#)
- Aliquoting and Storage:
 - Divide the stock solution into smaller, single-use aliquots (e.g., 10-20 μ L) in sterile, low-retention microcentrifuge tubes to avoid repeated freeze-thaw cycles.[\[1\]](#)
 - Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[\[1\]](#)[\[2\]](#)

Protocol 2: Application of Paxilline in Patch-Clamp Electrophysiology

This protocol provides a general guideline for applying paxilline in patch-clamp experiments.

Materials:

- Paxilline-DMSO stock solution (from Protocol 1)
- Appropriate external and internal recording solutions
- Cell preparation (cultured cells or acute slices)
- Patch-clamp setup

Procedure:

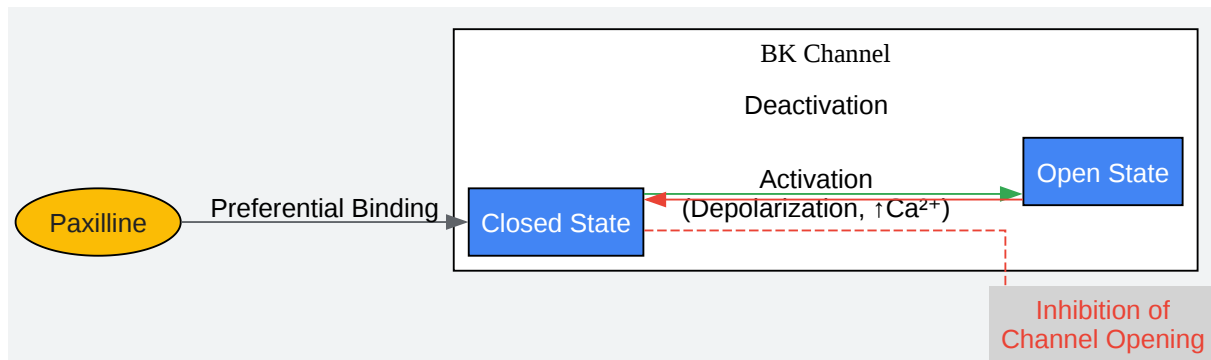
- Preparation of Working Solution: On the day of the experiment, thaw an aliquot of the paxilline-DMSO stock solution. Dilute the stock solution in the external recording solution to the desired final concentration. Ensure the final DMSO concentration in the recording chamber is low (typically <0.1%) to avoid solvent effects.[\[15\]](#)[\[16\]](#)
- Baseline Recording: Establish a stable whole-cell or inside-out patch-clamp recording and record baseline BK channel activity for a sufficient period.
- Paxilline Application: Perfuse the recording chamber with the paxilline-containing external solution. Allow sufficient time for the drug to equilibrate and for the blocking effect to reach a

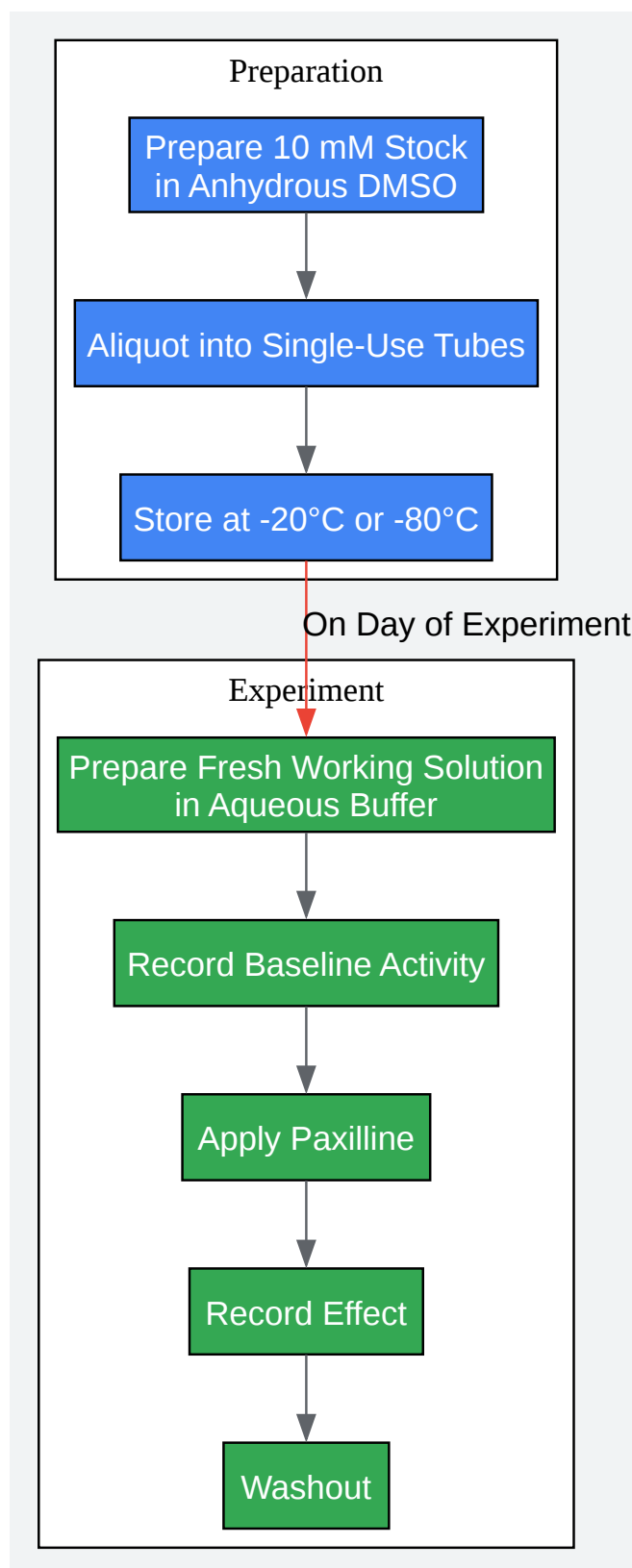
steady state.

- Washout: To confirm the reversibility of the block, perfuse the chamber with the control external solution to wash out the paxilline. Washout of paxilline can be slow.[\[12\]](#)[\[17\]](#) Conditions that increase the open probability of BK channels, such as membrane depolarization, can facilitate washout.[\[12\]](#)

Visualizations

Paxilline's Mechanism of Action on BK Channels





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